

Recommended LabMol-319 concentration for antiviral assays.

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Compound of Interest

Compound Name: LabMol-319

Cat. No.: B3604460

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LabMol-319: Application Notes for Antiviral Assays

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and recommended concentrations for the use of **LabMol-319** in antiviral assays, specifically targeting the Zika virus (ZIKV). **LabMol-319** is a potent, non-nucleoside inhibitor of the ZIKV NS5 RNA-dependent RNA polymerase (RdRp), a critical enzyme for viral replication.

Quantitative Data Summary

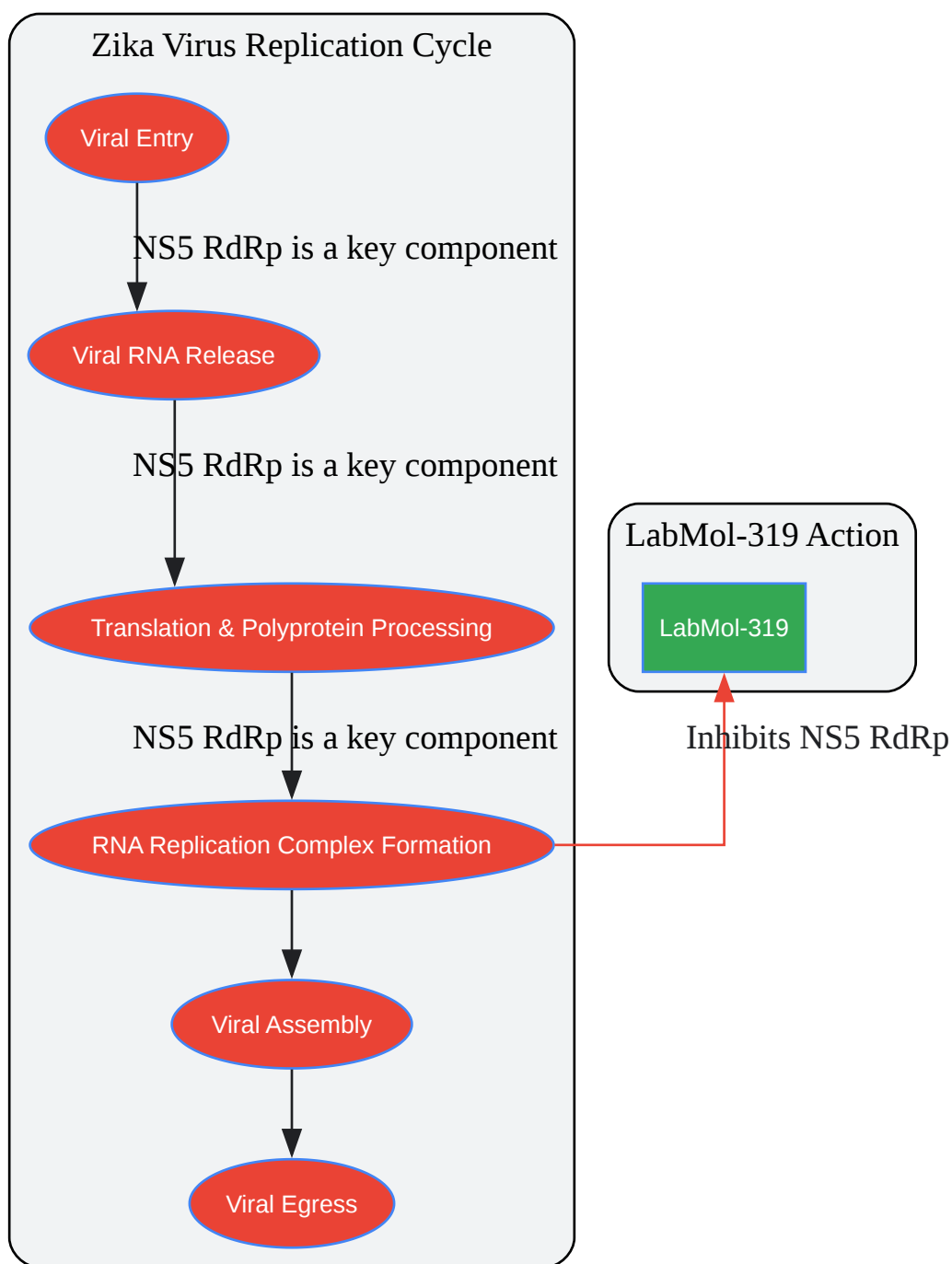
The following table summarizes the in vitro efficacy and cytotoxicity of **LabMol-319** against Zika virus. This data is essential for designing experiments and interpreting results.

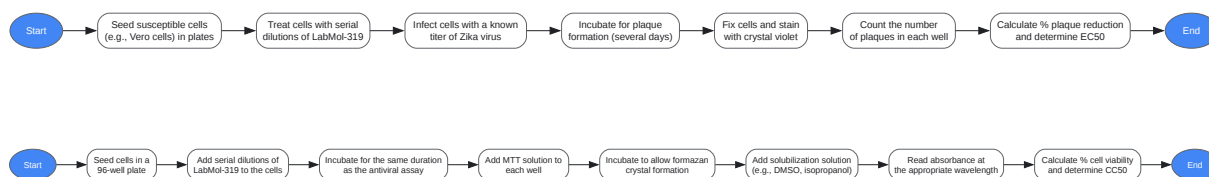
Parameter	Value	Description
IC50	1.6 μ M	The half-maximal inhibitory concentration of LabMol-319 against the purified ZIKV NS5 RdRp enzyme. [1]
Enzymatic Inhibition	98% at 20 μ M	Percentage of ZIKV NS5 RdRp enzymatic activity inhibited at a concentration of 20 μ M. [1]

Note: Cell-based antiviral efficacy (EC50) and cytotoxicity (CC50) data for **LabMol-319** are not yet publicly available in the peer-reviewed literature. Researchers are advised to determine these values experimentally in their specific cell systems.

Mechanism of Action: ZIKV NS5 RdRp Inhibition

LabMol-319 exerts its antiviral activity by directly targeting the ZIKV NS5 RNA-dependent RNA polymerase (RdRp). This enzyme is essential for the replication of the viral RNA genome. By inhibiting NS5 RdRp, **LabMol-319** effectively halts the synthesis of new viral RNA, thereby preventing the production of new virus particles.





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References

- 1. medchemexpress.com [medchemexpress.com]
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